

Crystal Structure of Pd-PEPPSI-iHeptCl: A Technical Overview

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Compound of Interest

Compound Name: *Pd-PEPPSI-iHeptCl*

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Abstract

This technical guide provides a detailed examination of the palladium-based catalyst, Dichloro--INVALID-LINK--palladium(II), commonly known as **Pd-PEPPSI-iHeptCl**. This catalyst is a member of the highly effective Pyridine-Enhanced Precatalyst Preparation Stabilization and Initiation (PEPPSI) family of N-heterocyclic carbene (NHC) palladium adducts. While a specific crystallographic information file (CIF) for **Pd-PEPPSI-iHeptCl** is not publicly available, this document offers a comprehensive overview of its molecular characteristics, a detailed experimental protocol for its synthesis, and an analysis of a closely related, structurally characterized analogue to infer its structural properties. The information presented is intended to support researchers in the fields of organic synthesis, catalysis, and drug development.

Introduction

Palladium-catalyzed cross-coupling reactions are indispensable tools in modern organic synthesis, enabling the formation of carbon-carbon and carbon-heteroatom bonds with high efficiency and selectivity. The development of robust and versatile catalysts is a continuous effort in this field. The Pd-PEPPSI catalyst family, developed by Organ and co-workers, represents a significant advancement, offering air- and moisture-stable precatalysts that exhibit high activity in a broad range of coupling reactions.

Pd-PEPPSI-iHeptCl, featuring a bulky N-heterocyclic carbene (NHC) ligand with isoheptyl substituents, is designed for enhanced steric hindrance, which can lead to improved reactivity and selectivity in challenging coupling reactions. This guide delves into the structural aspects and synthetic methodology of this important catalyst.

Molecular Structure and Properties

While the precise crystal structure of **Pd-PEPPSI-iHeptCl** has not been publicly reported, its molecular structure can be confidently inferred from its synthesis and the known structures of other PEPPSI complexes. The central palladium atom is coordinated to the NHC ligand, a 3-chloropyridine ligand, and two chloride anions in a square planar geometry.

Table 1: General Properties of **Pd-PEPPSI-iHeptCl**

Property	Value
Molecular Formula	C ₄₈ H ₇₁ Cl ₅ N ₃ Pd
Molecular Weight	973.8 g/mol
Appearance	Solid
IUPAC Name	Dichloro--INVALID-LINK--palladium(II)

Experimental Protocols

The synthesis of **Pd-PEPPSI-iHeptCl** follows a well-established procedure for the preparation of PEPPSI-type complexes. The protocol involves the synthesis of an imidazolium salt precursor followed by its reaction with a palladium source.

Synthesis of the Imidazolium Salt Precursor

The synthesis of the N-heterocyclic carbene precursor, 1,3-bis(2,6-di-4-heptylphenyl)imidazolium chloride, is the initial step. This is typically achieved through the condensation of the corresponding aniline with glyoxal and formaldehyde, followed by quaternization.

Synthesis of Pd-PEPPSI-iHeptCl[1]

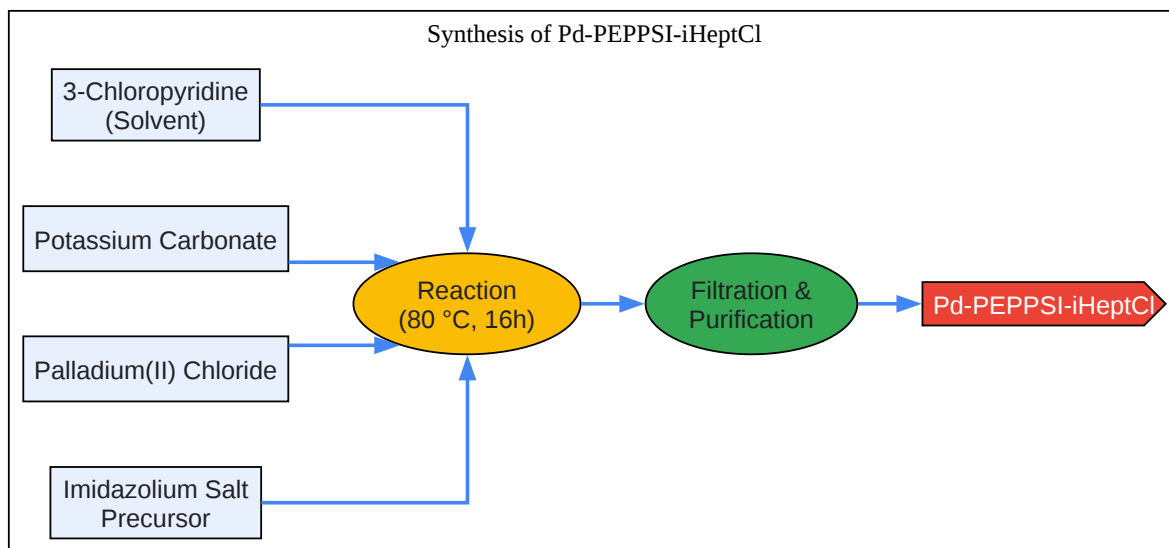
The final complex is synthesized by reacting the imidazolium salt with a palladium(II) source in the presence of a base and the pyridine ligand.

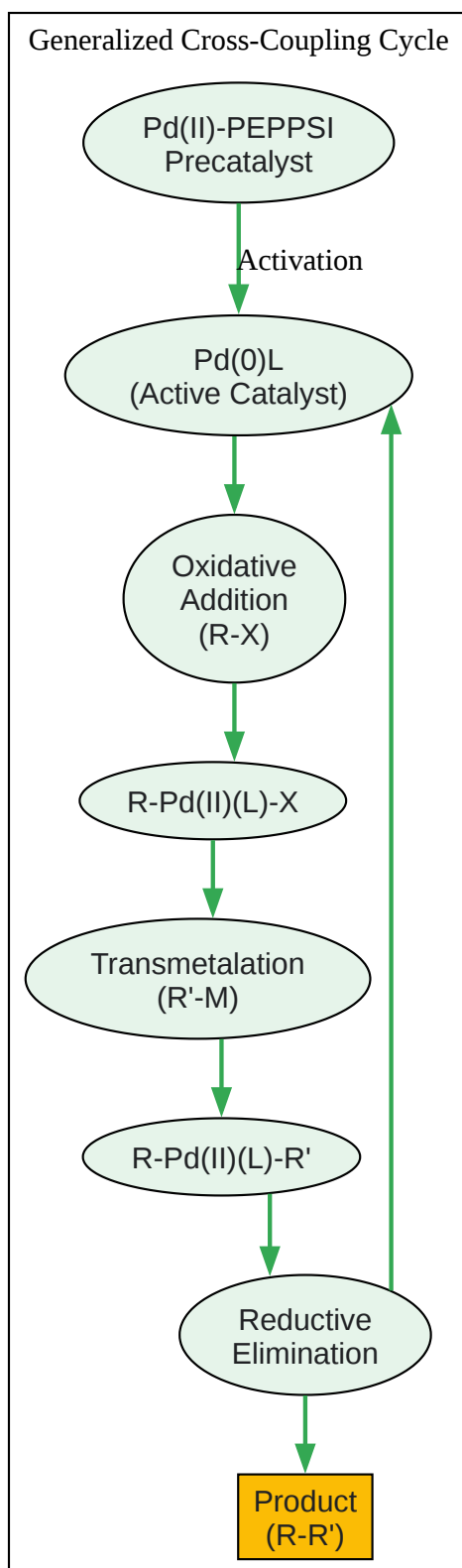
Materials:

- 1,3-bis(2,6-di-4-heptylphenyl)imidazolium chloride
- Palladium(II) chloride (PdCl_2)
- Potassium carbonate (K_2CO_3)
- 3-Chloropyridine

Procedure:

- To a solution of the imidazolium salt in 3-chloropyridine, add palladium(II) chloride and potassium carbonate.
- Heat the reaction mixture at approximately 80 °C for about 16 hours.[\[1\]](#)
- After cooling to room temperature, the mixture is filtered to remove inorganic salts.
- The solvent is removed under reduced pressure.
- The resulting solid is purified by column chromatography or recrystallization to yield the final product.





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References

- 1. Dichloro[1,3-bis(2,6-Di-3-pentylphenyl)imidazol-2-ylidene](3-chloropyridyl)palladium(II) | C40H58Cl3N3Pd | CID 146156533 - PubChem [pubchem.ncbi.nlm.nih.gov]
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